

A-Comprehensive-Review-on-the-Synthesis-of-4-Nitroimidazole-Compounds

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Compound of Interest

Compound Name: 3-(2-methyl-4-nitro-1H-imidazol-1-yl)propanenitrile

CAS No.: 89128-08-5

Cat. No.: B1267393

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A-Technical-Guide-for-Researchers-and-Drug-Development-Professionals

Introduction

Nitroimidazole-compounds-are-a-critical-class-of-heterocyclic-compounds-that-have-garnered-significant-attention-in-medicinal-chemistry--Their-broad-spectrum-of-biological-activities-has-led-to-the-development-of-several-life-saving-drugs--The-nitroimidazole-scaffold-is-a-key-pharmacophore-in-a-variety-of-therapeutic-agents,-including-antibacterial,-antifungal,-and-antiparasitic-drugs,-as-well-as-anticancer-agents-and-hypoxia-selective-cytotoxic-agents--The-position-of-the-nitro-group-on-the-imidazole-ring-plays-a-crucial-role-in-the-biological-activity-of-these-compounds,-with-4-nitroimidazole-derivatives-being-of-particular-interest--This-guide-provides-a-comprehensive-overview-of-the-synthesis-of-4-nitroimidazole-compounds,-focusing-on-the-core-synthetic-strategies,-mechanistic-insights,-and-practical-experimental-protocols.

The-synthesis-of-4-nitroimidazoles-can-be-broadly-categorized-into-two-main-approaches:-direct-nitration-of-the-imidazole-ring-and-the-synthesis-from-pre-functionalized-precursors--The-choice-of-synthetic-route-often-depends-on-the-desired-substitution-pattern-on-the-

imidazole-ring-and-the-availability-of-starting-materials--This-guide-will-delve-into-the-intricacies-of-these-methods,-providing-a-detailed-analysis-of-reaction-conditions,-reagents,-and-potential-challenges.

I--Direct-Nitration-of-the-Imidazole-Ring

The-most-straightforward-approach-to-synthesizing-4-nitroimidazoles-is-the-direct-electrophilic-nitration-of-the-imidazole-ring--However,-the-imidazole-ring-is-susceptible-to-oxidation-and-can-be-nitrated-at-different-positions,-making-regioselectivity-a-significant-challenge--The-outcome-of-the-nitration-reaction-is-highly-dependent-on-the-nitrating-agent-and-the-reaction-conditions.

Mechanism-of-Nitration

The-nitration-of-imidazole-is-an-electrophilic-aromatic-substitution-reaction--The-electrophile,-the-nitronium-ion-(NO_2^+),-is-typically-generated-in-situ-from-a-mixture-of-concentrated-nitric-acid-and-sulfuric-acid--The-imidazole-ring-is-an-electron-rich-heterocycle-and-is-readily-attacked-by-the-nitronium-ion--The-position-of-nitration-is-influenced-by-the-directing-effects-of-the-ring-nitrogen-atoms-and-any-existing-substituents.

Nitrating-Agents-and-Reaction-Conditions

A-variety-of-nitrating-agents-have-been-employed-for-the-synthesis-of-4-nitroimidazoles--The-choice-of-nitrating-agent-is-critical-for-achieving-the-desired-regioselectivity-and-avoiding-the-formation-of-unwanted-byproducts.

- **Mixed-Acid-($\text{HNO}_3/\text{H}_2\text{SO}_4$):**-The-classic-and-most-common-method-for-nitrating-imidazoles-involves-the-use-of-a-mixture-of-concentrated-nitric-acid-and-sulfuric-acid--This-method-typically-affords-the-4(5)-nitroimidazole-as-the-major-product--The-reaction-is-highly-exothermic-and-requires-careful-temperature-control--The-yield-of-the-desired-product-can-be-optimized-by-adjusting-the-molar-ratio-of-the-acids-and-the-reaction-temperature--
[cite:3,-15,-19]
- **Nitronium-Salts:**-Nitronium-salts,-such-as-nitronium-tetrafluoroborate-(NO_2BF_4),-can-also-be-used-as-nitrating-agents--These-reagents-are-often-milder-than-the-mixed-acid-system-and-can-provide-better-regioselectivity-in-some-cases--
[1]

- Nitrogen-Pentoxide-(N_2O_5):-A-more-recent-method-involves-the-use-of-a-mixed-acid-nitrating-agent-containing-nitrogen-pentoxide-(N_2O_5)--This-approach-has-been-reported-to-give-high-yields-of-4-nitroimidazole-with-reduced-reaction-times-and-lower-temperatures--[2]

Experimental-Protocol:-Direct-Nitration-of-Imidazole

This-protocol-describes-the-synthesis-of-4(5)-nitroimidazole-using-a-mixed-acid-nitrating-agent.

Materials:

- Imidazole
- Concentrated-Sulfuric-Acid-(98%)
- Concentrated-Nitric-Acid-(98%)
- Ice
- Sodium-Bicarbonate-Solution-(saturated)
- Distilled-Water

Procedure:

- In-a-three-necked-flask-equipped-with-a-stirrer,-thermometer,-and-dropping-funnel,-carefully-add-concentrated-sulfuric-acid-to-imidazole-while-maintaining-the-temperature-below- 25°C --This-forms-the-disulfated-imidazole-salt--[2]
- Prepare-the-nitrating-mixture-by-slowly-adding-concentrated-nitric-acid-to-concentrated-sulfuric-acid-in-a-separate-flask-cooled-in-an-ice-bath.
- Cool-the-imidazole-salt-solution-to- 5°C -and-slowly-add-the-nitrating-mixture-dropwise,-ensuring-the-temperature-does-not-exceed- 10°C .
- After-the-addition-is-complete,-continue-stirring-the-reaction-mixture-at-room-temperature-for-1-2-hours.

- Pour the reaction mixture onto crushed ice and carefully neutralize with a saturated solution of sodium bicarbonate until the pH is approximately 7.
- The precipitated product, 4(5)-nitroimidazole, is collected by filtration, washed with cold water, and dried.

II--Synthesis from Nitro-Substituted Precursors

An alternative strategy for the synthesis of 4-nitroimidazoles involves the use of starting materials that already contain a nitro group. This approach is particularly useful for the synthesis of more complex 4-nitroimidazole derivatives.

Cyclization Reactions

One common method involves the cyclization of a nitro-substituted acyclic precursor to form the imidazole ring. For example, a nitro-substituted diamino compound can be reacted with a suitable carbonyl compound to yield a 4-nitroimidazole.

Modification of Existing Nitroimidazoles

Another approach is to start with a readily available nitroimidazole, such as a 2-methyl-5-nitroimidazole, and chemically modify it to obtain the desired 4-nitroimidazole derivative. This can involve reactions such as alkylation, acylation, or substitution reactions at different positions of the imidazole ring. [cite:2,-5,-12]

Experimental Protocol: Synthesis of a 4-Nitroimidazole Derivative via Alkylation

This protocol describes the synthesis of an N-alkylated 4-nitroimidazole derivative.

Materials:

- 4-Nitroimidazole
- Alkyl Halide (e.g., ethyl bromide)
- Potassium Carbonate (K_2CO_3)

- Acetonitrile-(CH₃CN)
- Ethyl-Acetate
- Brine

Procedure:

- To-a-solution-of-4-nitroimidazole-in-acetonitrile,-add-potassium-carbonate--[3]
- Stir-the-mixture-for-15-minutes-at-room-temperature.
- Add-the-alkyl-halide-dropwise-to-the-reaction-mixture.
- Heat-the-reaction-mixture-to-60°C-and-monitor-the-progress-of-the-reaction-by-TLC--[3]
- Once-the-starting-material-has-been-consumed,-cool-the-reaction-mixture-and-evaporate-the-solvent.
- Dissolve-the-residue-in-ethyl-acetate-and-wash-with-water-and-brine.
- Dry-the-organic-layer-over-magnesium-sulfate-and-evaporate-the-solvent-to-obtain-the-crude-product.
- Purify-the-product-by-column-chromatography.

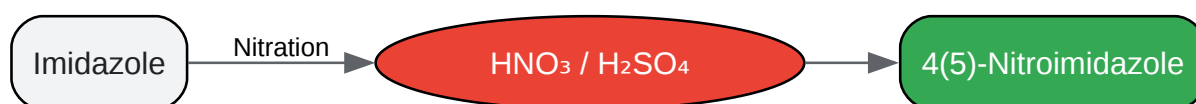
III--Comparative-Analysis-of-Synthetic-Routes

The-choice-of-synthetic-route-for-4-nitroimidazole-compounds-depends-on-several-factors,-including-the-desired-substitution-pattern,-scalability,-and-cost-effectiveness--The-following-table-provides-a-comparison-of-the-two-main-synthetic-strategies.

Feature	Direct Nitration	Synthesis from Precursors
Starting Materials	Imidazole	Nitro-substituted acyclic compounds or other nitroimidazoles
Regioselectivity	Can be challenging to control	Generally more regioselective
Scalability	Can be difficult to scale up due to exothermic nature	Often more scalable
Versatility	Limited to the synthesis of simple 4-nitroimidazoles	Allows for the synthesis of a wider range of derivatives
Cost-Effectiveness	Can be cost-effective for simple compounds	May be more expensive due to the cost of precursors

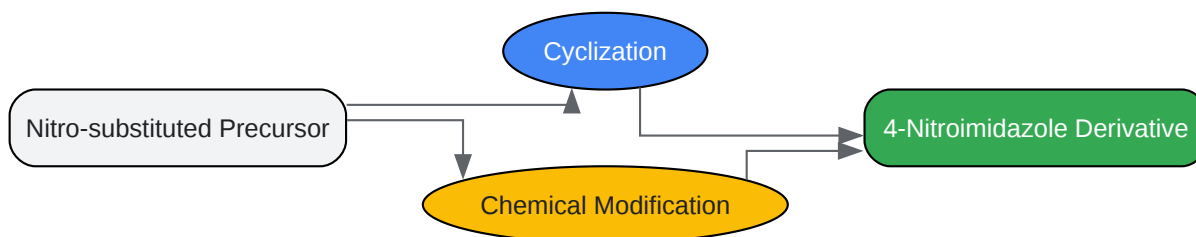
IV--Visualization-of-Synthetic-Pathways

The following diagrams illustrate the key synthetic pathways for 4-nitroimidazole compounds.



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Caption: Direct nitration of imidazole to 4(5)-nitroimidazole.



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Caption: Synthesis of 4-nitroimidazole derivatives from precursors.

V--Conclusion-and-Future-Perspectives

The-synthesis-of-4-nitroimidazole-compounds-remains-an-active-area-of-research,-driven-by-the-continued-demand-for-new-and-effective-therapeutic-agents--While-direct-nitration-of-the-imidazole-ring-is-a-viable-approach-for-the-synthesis-of-simple-4-nitroimidazoles,-the-development-of-more-regioselective-and-versatile-synthetic-methods-is-crucial-for-the-synthesis-of-complex-derivatives.

Future-research-in-this-field-is-likely-to-focus-on-the-development-of-novel-nitrating-agents-and-catalytic-systems-that-can-provide-improved-regioselectivity-and-milder-reaction-conditions--Additionally,-the-exploration-of-new-synthetic-strategies,-such-as-C-H-activation-and-flow-chemistry,-may-offer-new-avenues-for-the-efficient-and-sustainable-synthesis-of-4-nitroimidazole-compounds.

References

- Synthesis-and-Antibacterial-Activities-of-New-Metronidazole-and-Imidazole-Derivatives.- Available-online:-[\[Link\]](#)
- Unit-4-imidazole-|-PDF---Slideshare.-Available-online:-[\[Link\]](#)
- Synthesis-and-Biological-Evaluation-of-New-Nitroimidazole-Derivatives-as-Anti-Helicobacter-pylori-Agents-Against-Metronidazole-Resistant-Strains---NIH.-Available-online:-[\[Link\]](#)
- 1-[2-Substituted-ethyl]-2-methyl-5-nitroimidazole-derivatives,-synthesis-and-antibacterial-activities---Der-Pharma-Chemica.-Available-online:-[\[Link\]](#)
- Design-and-synthesis-of-4-nitroimidazole-derivatives-with-potential-antitubercular-activity.- Available-online:-[\[Link\]](#)
- Preparation-of-4,5-nitroimidazole---ResearchGate.-Available-online:-[\[Link\]](#)
- Functionalized-Nitroimidazole-Scaffold-Construction-and-Their-Pharmaceutical-Applications:-A-1950–2021-Comprehensive-Overview---PubMed-Central.-Available-online:-[\[Link\]](#)
- WO2007134187A2---Processes-for-nitration-of-n-substituted-imidazoles---Google-P

- Synthesis-of-4-nitroimidazole-derivatives-with-antibacterial-activity...-ResearchGate.- Available-online:-[\[Link\]](#)
- Novel-4-nitroimidazole-analogues:-Synthesis,-in-vitro-biological-evaluation,-in-silico-studies-and-molecular-dynamics-simulation---ResearchGate.-Available-online:-[\[Link\]](#)
- Synthesis-and-Pharmacological-Characterization-of-Metronidazole-Oxadiazole-Derivatives.- Available-online:-[\[Link\]](#)
- A-concise-and-sequential-synthesis-of-the-nitroimidazooxazole-based-drug,-Delamanid-and-related-compounds---RSC-Publishing.-Available-online:-[\[Link\]](#)
- Design-and-synthesis-of-4-nitroimidazole-derivatives-with-potential-antitubercular-activity.- Available-online:-[\[Link\]](#)
- US3487087A---Nitration-of-imidazoles---Google-P
- CN104592123A---Preparation-method-of-4-nitroimidazole---Google-P
- Nitration-of-imidazoles-with-various-nitrating-agents---Semantic-Scholar.-Available-online:-[\[Link\]](#)
- Preparation-of-Imidazolium-2,4,5-Trinitroimidazolate-from-Derivatives-of-Imidazole-and-Its-Oxidation-Under-Nitration---Biblioteka-Nauki.-Available-online:-[\[Link\]](#)
- Synthesis-of-some-2-methyl-5-nitroimidazole-derivatives-as-potential-antimicrobial-agents---JOCPR.-Available-online:-[\[Link\]](#)
- Nitroimidazole---Wikipedia.-Available-online:-[\[Link\]](#)
- Regioselective-synthesis-of-1-alkyl-4-nitro-1H-imidazole-using-2-methyl-5-nitroimidazole-and-4-nitroimidazole-as-starting-reagents---Der-Pharma-Chemica.-Available-online:-[\[Link\]](#)
- Method-for-preparing-1-substituted-4-nitroimidazole-compound---European-Patent-Office---EP-2644599-A1---Googleapis.com.-Available-online:-[\[Link\]](#)

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Sources

- 1. US3487087A - Nitration of imidazoles - Google Patents [patents.google.com]
- 2. CN104592123A - Preparation method of 4-nitroimidazole - Google Patents [patents.google.com]
- 3. derpharmachemica.com [derpharmachemica.com]
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